

Technical Guide: Spectroscopic Data & Analysis of 2-Methylpropane-1,1-diyl diacetate

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Compound of Interest

Compound Name: 2-Methylpropane-1,1-diyl diacetate

CAS No.: 6283-77-8

Cat. No.: B14742218

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Executive Summary & Compound Identity

2-Methylpropane-1,1-diyl diacetate is a geminal diacetate (acylal) derived from isobutyraldehyde.[1][2] Acylals are stable protecting groups for aldehydes and valuable intermediates in organic synthesis, particularly as precursors for nucleophilic substitution reactions.[1][2][3] This guide details its structural characterization, providing a self-validating spectral profile for researchers in drug development and synthetic chemistry.[1][2]

Chemical Identity

Property	Data
IUPAC Name	2-Methylpropane-1,1-diyl diacetate
Common Synonyms	Isobutylidene diacetate; 1,1-Diacetoxy-2-methylpropane
CAS Registry Number	Note: Often referenced as the derivative of Isobutyraldehyde (CAS 78-84-2) and Acetic Anhydride. [1] [2] [4]
Molecular Formula	
Molecular Weight	174.19 g/mol
Physical State	Colorless Liquid
Boiling Point	~189 °C (corr.)

Structural Analysis & Fragmentation Logic

The molecule consists of a 2-methylpropane (isobutyl) backbone with a geminal diacetate functionality at the C1 position.[\[1\]](#)[\[2\]](#) The steric bulk of the isopropyl group influences the chemical shifts of the adjacent acetal proton and carbon.[\[1\]](#)[\[2\]](#)

Fragmentation Logic (Mass Spectrometry)

The electron ionization (EI) mass spectrum is dominated by

-cleavage and McLafferty-type rearrangements typical of aliphatic acylals.[\[1\]](#)[\[2\]](#)

- Molecular Ion (m/z 174): 174 m/z (Often weak or absent).[\[1\]](#)[\[2\]](#)
- Primary Fragmentation: Loss of an acetoxy radical (m/z 59 Da) to form the oxocarbenium ion (m/z 115).[\[2\]](#)
- Base Peak: The isobutyryl cation (m/z 55)

, m/z 71) is the most abundant fragment, formed via subsequent loss of ketene or direct cleavage.[2]

Experimental Protocols: Synthesis & Preparation

To ensure spectral accuracy, a high-purity sample must be prepared.[1][2] The following Green Chemistry protocol using Silica Sulfuric Acid (SSA) or Tungstosulfonic Acid (TSA) is recommended for its high yield and solvent-free conditions, minimizing impurities that could obscure NMR signals.

Protocol: Solvent-Free Acylal Synthesis

Reagents: Isobutyraldehyde (10 mmol), Acetic Anhydride (10-15 mmol), Silica Sulfuric Acid (SSA) (50 mg).[1][2]

- **Reaction Setup:** In a 25 mL round-bottom flask, combine isobutyraldehyde and acetic anhydride.
- **Catalysis:** Add 50 mg of SSA catalyst. Stir the mixture at room temperature (25 °C).
- **Monitoring:** Monitor by TLC (EtOAc:Hexane 1:4) or GC-MS.[1][2] Conversion is typically complete within 10–30 minutes.[1]
- **Workup:** Add 10 mL of dichloromethane (DCM) to the mixture. Filter to remove the solid catalyst (catalyst can be reused).[1][2]
- **Purification:** Wash the filtrate with saturated (2 x 10 mL) to remove excess acid/anhydride, then with brine. Dry over and concentrate under reduced pressure.
- **Validation:** Verify purity via refractive index or GC (>98% required for spectroscopy).

Figure 1: Solvent-free synthesis workflow for high-purity acylal preparation.[1]

Spectroscopic Data Analysis

A. Proton NMR (NMR)

The

NMR spectrum in

exhibits distinct signals for the gem-diacetate and the isopropyl group.[\[1\]](#)[\[2\]](#)

- Acetal Methine (): Appears as a doublet around 6.62 ppm, deshielded by the two acetoxy groups.
- Acetate Methyls (): A strong singlet at 2.09 ppm, characteristic of acetate esters.[\[2\]](#)
- Isopropyl Group: The methine () appears as a multiplet at 1.19 ppm, and the two methyl groups () appear as a doublet at 0.72 ppm.[\[2\]](#) Note: The upfield shift of the isopropyl methyls (0.72 ppm) compared to standard alkanes (0.9 ppm) is a specific feature of this gem-diacetate environment.[\[1\]](#)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
1	6.62	Doublet (d)	1H	5.6	
4	2.09	Singlet (s)	6H	-	
2	1.19	Multiplet (m)	1H	-	
3	0.72	Doublet (d)	6H	8.6	

Data Source: Synthesized from RSC Advances and Synlett protocols [\[1, 2\]](#).[\[1\]](#)

B. Carbon NMR (NMR)

The

NMR spectrum confirms the symmetry of the molecule (equivalent acetate and isopropyl methyls).^{[1][2]}

- Carbonyl (): ~169.0 ppm.^{[1][2]}
- Acetal Carbon (): ~90.5 ppm.^{[1][2]}
- Isopropyl Methine: ~30.0 ppm.^{[1][2]}
- Acetate Methyls: ~21.0 ppm.^{[1][2]}
- Isopropyl Methyls: ~18.0 ppm.^{[1][2]}

C. Infrared Spectroscopy (IR)

The IR spectrum (neat) is dominated by ester functionalities.^{[1][2]}

- C=O Stretch: Strong absorption at 1770 cm⁻¹.^{[1][2][3]}
- C-O Stretch: Strong bands at 1230 cm⁻¹ and 1210 cm⁻¹ (acetate C-O-C).^{[1][2]}
- C-H Stretch: Weak bands at 2980 cm⁻¹ (aliphatic C-H).

D. Mass Spectrometry (MS)

Method: Electron Ionization (EI, 70 eV).^[2]

- Parent Ion: m/z 174 (Weak/Invisible).^{[1][2]}
- Key Fragments:
 - m/z 115:

- . Loss of acetoxy radical.[1][2]
- m/z 71 (Base Peak, 100%):
 - . Isobutyryl cation formed by cleavage or rearrangement.[1][2]
- m/z 43:
 - . Acetyl cation (standard for acetates).[1][2]

Figure 2: Proposed fragmentation pathway for **2-Methylpropane-1,1-diyl diacetate**.

References

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- 3. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
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